

An In-depth Technical Guide to the Physical Properties of 3-Bromoaniline

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Compound of Interest

Compound Name: 3-Bromoaniline

Cat. No.: B018343

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-bromoaniline** (CAS No: 591-19-5), a key intermediate in the synthesis of pharmaceuticals and dyes. The document presents quantitative data in a structured format and includes a detailed experimental protocol for melting point determination, a critical parameter for substance identification and purity assessment.

Introduction

3-Bromoaniline, also known as m-bromoaniline or 1-amino-3-bromobenzene, is an aromatic amine with the chemical formula C_6H_6BrN .^[1] Its molecular structure, featuring a bromine atom at the meta position relative to the amino group on the benzene ring, imparts unique reactivity that is leveraged in various organic syntheses.^[2] Accurate knowledge of its physical properties is essential for its handling, application in reaction design, and for quality control in research and industrial settings.

Physical and Chemical Properties

The physical characteristics of **3-bromoaniline** have been extensively documented. It typically appears as a colorless to light brown liquid or crystalline solid.^{[1][3]} A summary of its key physical properties is presented below. It is important to note the variability in the reported melting point, which may be attributed to different levels of purity or experimental conditions.

The lower range (15-18°C) is more commonly cited in chemical supplier safety data sheets and databases.

Table 1: Physical Properties of **3-Bromoaniline**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ BrN	[1][2][3]
Molecular Weight	172.02 g/mol	[1][2][3]
Melting Point	15 - 18 °C	[1][4]
16.8 °C	[5][6]	
17 °C	[7]	
29 - 31 °C	[2]	
Boiling Point	251 °C	
251 - 253 °C	[1]	[4][5][7]
220 - 222 °C	[2]	
Density	1.58 g/mL at 25 °C	[1][4][5]
Refractive Index (n _{20/D})	1.625	[1][4][5]
Appearance	Yellow to clear to brown liquid or solid	[1]
Off-white to light brown crystalline solid	[3]	
Solubility	Insoluble or slightly soluble in water.[3][7] Soluble in organic solvents such as ethanol, ether, and acetone.[2][3][8]	
Vapor Pressure	0.04 mmHg	[9]

Experimental Protocol: Melting Point Determination

The melting point of a compound is the temperature at which it transitions from a solid to a liquid state. It is a fundamental property used to identify a substance and assess its purity.^[10] Impurities typically cause a depression and broadening of the melting point range.^[10] The following protocol describes the capillary method, a standard technique for determining the melting point of a solid organic compound.

Materials:

- **3-Bromoaniline** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Thermometer (calibrated)
- Mortar and pestle (optional, for solid samples)
- Spatula

Procedure:

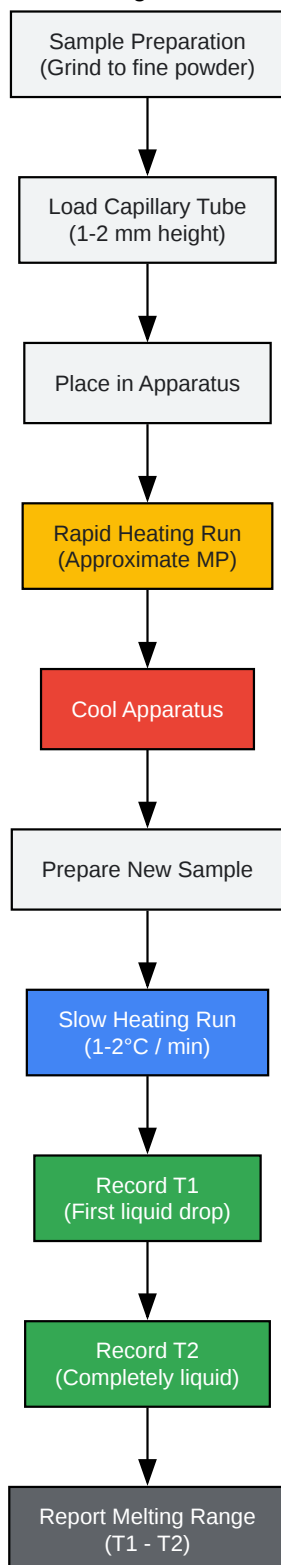
- **Sample Preparation:** If the **3-bromoaniline** sample is solid, place a small amount on a clean, dry surface. If necessary, finely powder the crystals using a mortar and pestle to ensure uniform packing.^[11]
- **Loading the Capillary Tube:** Push the open end of a capillary tube into the powdered sample. A small amount of the compound will enter the tube. Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end.^[12] Repeat until the sample occupies 1-2 mm of height in the tube.^[11]
- **Apparatus Setup (Digital Apparatus):**
 - Place the loaded capillary tube into one of the sample slots in the heating block of the melting point apparatus.^[10]
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the block.

- Approximate Melting Point Determination:
 - Set the apparatus to heat rapidly to get an approximate melting point.[\[10\]](#) This provides a rough estimate and saves time.
 - Observe the sample through the viewing lens.
 - Allow the apparatus to cool sufficiently before the precise determination.
- Accurate Melting Point Determination:
 - Prepare a new sample in a fresh capillary tube. Using a melted sample again will give inaccurate results.[\[12\]](#)
 - Place the new sample in the apparatus.
 - Heat the block rapidly to a temperature about 15-20°C below the approximate melting point found earlier.
 - Reduce the heating rate to approximately 1-2°C per minute to ensure the temperature of the sample and the thermometer are in equilibrium.[\[10\]](#)
- Recording the Melting Point Range:
 - Record the temperature (T_1) at which the first drop of liquid appears.[\[11\]](#)
 - Continue heating slowly and record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.[\[11\]](#)
 - The melting point is reported as the range from T_1 to T_2 . A pure compound will typically have a sharp melting range of 0.5-1.0°C.[\[10\]](#)
- Safety Precautions:
 - Always wear safety goggles.
 - The melting point apparatus can reach high temperatures; handle with care to avoid burns.[\[13\]](#)

Visualization of Experimental Workflow

The logical flow for determining the melting point of **3-bromoaniline** is crucial for obtaining accurate and reproducible results. The following diagram illustrates this workflow.

Workflow for Melting Point Determination

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Caption: Experimental workflow for melting point determination.

Spectral Data

For unambiguous identification, physical properties are often supplemented with spectral data. Various spectral information for **3-bromoaniline** is available in public databases, including:

- Mass Spectrometry (MS): Provides information on the mass-to-charge ratio, confirming the molecular weight.[14]
- Infrared (IR) Spectroscopy: Identifies functional groups present in the molecule.[15]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available, which elucidate the carbon-hydrogen framework of the molecule.[16]

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